Dioctadecyl ether CAS Registry Number

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Compound of Interest

Compound Name:	*Dioctadecyl ether*
CAS No.:	*6297-03-6*
Cat. No.:	*B1662012*

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An In-Depth Technical Guide to **Dioctadecyl Ether** for Advanced Research and Pharmaceutical Development

Abstract

Dioctadecyl ether (CAS Registry Number: 6297-03-6), also known as distearyl ether, is a high molecular weight, lipophilic compound with significant applications in pharmaceutical sciences and material research. Its chemical inertness, thermal stability, and emollient properties make it a valuable excipient in topical formulations and a key structural component in advanced drug delivery systems, such as lipid nanoparticles. This guide provides a comprehensive technical overview of **dioctadecyl ether**, covering its chemical identity, synthesis, analytical characterization, applications in drug development, and essential safety protocols. The content is structured to provide researchers, scientists, and formulation experts with the foundational knowledge and practical insights required to effectively utilize this versatile ether in their work.

Chemical Identity and Physicochemical Properties

Dioctadecyl ether is a symmetrical ether composed of two C18 alkyl chains. This long, saturated hydrocarbon structure dictates its physical and chemical properties, primarily its high lipophilicity and low reactivity.

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Table 1: Chemical Identifiers and Key Properties of **Dioctadecyl Ether**

Property	Value	Source(s)
CAS Registry Number	6297-03-6	[1][2][3][4]
IUPAC Name	1-octadecoxyoctadecane	[1][3]
Synonyms	Distearyl Ether, Octadecyl ether, 1,1'-oxybis-Octadecane	[1][3][5]
Molecular Formula	$C_{36}H_{74}O$	[1][3][4]
Molecular Weight	522.97 g/mol	[1][6]
Melting Point	61-64 °C	[5][7][8]
Boiling Point	131 °C at 6 mmHg (0.8 kPa)	[1][7]
Density	~0.831 g/cm³	[1]
Appearance	White to light yellow crystalline powder or solid	[5]
Canonical SMILES	CCCCCCCCCCCCCCCCCCOCCCCCCCCCCCCCCCCCC	[1][3]
InChIKey	HBXWUCXDUUJDRB-UHFFFAOYSA-N	[1][3]

Synthesis of **Dioctadecyl Ether**: Principles and Protocols

The synthesis of symmetrical long-chain ethers like **dioctadecyl ether** is most commonly achieved through dehydration of the corresponding alcohol or via nucleophilic substitution, such as the Williamson ether synthesis.

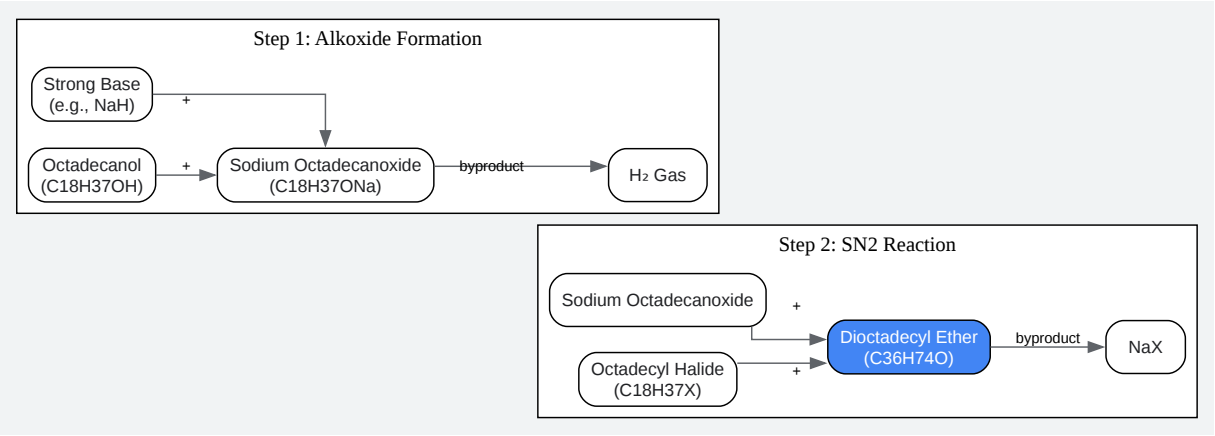
Williamson Ether Synthesis

The Williamson ether synthesis is a robust and highly versatile method for preparing ethers.[9][10] It proceeds via an SN2 mechanism, involving the reaction of an alkoxide with a primary

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alkyl halide.[10][11] For a symmetrical ether like **dioctadecyl ether**, this involves the reaction of sodium octadecanoxide with 1-chlorooctadecane or a similar octadecyl halide.

The choice of a primary alkyl halide is critical to maximize the yield of the ether product and minimize the competing E2 elimination reaction, which becomes significant with secondary and tertiary halides.[9][10]



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Caption: Williamson Ether Synthesis Workflow.

Experimental Protocol: Williamson Synthesis of **Dioctadecyl Ether**

- Alkoxide Preparation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen), add octadecan-1-ol to a suitable anhydrous solvent like THF or DMF.
- Add sodium hydride (NaH) portion-wise at 0 °C. The reaction is allowed to stir until hydrogen gas evolution ceases, indicating the complete formation of sodium octadecanoxide.

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- Nucleophilic Substitution: Add an equimolar amount of 1-bromooctadecane (or another suitable octadecyl halide) to the reaction mixture.
- Heat the mixture under reflux for several hours to drive the SN2 reaction to completion. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup and Purification: After cooling, quench the reaction by slowly adding water. Extract the product into an organic solvent (e.g., diethyl ether or hexane). Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol or acetone) to yield pure **dioctadecyl ether**.
- Characterization: Confirm the identity and purity of the final product using NMR spectroscopy, FT-IR, and melting point analysis.

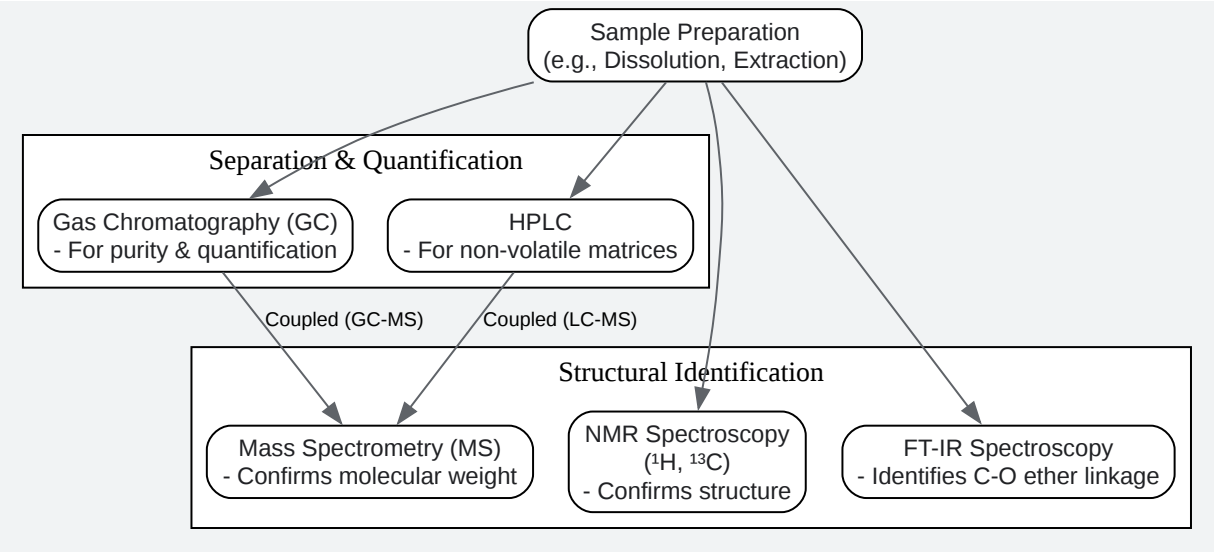
Dehydration of Alcohols

Another common industrial method for preparing simple, symmetrical ethers is the acid-catalyzed dehydration of alcohols.[12] This method involves heating the alcohol (octadecan-1-ol) in the presence of a strong acid catalyst, such as sulfuric acid. This process is generally suitable for producing symmetrical ethers from primary alcohols.[11]

Analytical Methodologies for Characterization and Quantification

A robust analytical strategy is essential for confirming the identity, purity, and quantity of **dioctadecyl ether** in raw materials and finished formulations. The choice of technique depends on the sample matrix and the analytical objective.[13]

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Caption: General Analytical Workflow for **Dioctadecyl Ether**.

Table 2: Comparison of Key Analytical Techniques

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Technique	Detector/Method	Application	Advantages	Limitations
GC	Flame Ionization (FID)	Purity assessment, quantification	High resolution, high sensitivity	Requires analyte to be volatile and thermally stable
HPLC	Refractive Index (RID)	Quantification in formulations	Universal response for non-chromophoric analytes	Lower sensitivity, not suitable for gradient elution[13]
NMR	^{1}H, ^{13}C Spectroscopy	Definitive structure elucidation	Provides detailed structural information, non-destructive	Lower sensitivity compared to chromatographic methods
FT-IR	Transmission/ATR	Functional group identification	Fast, simple, confirms presence of C-O ether stretch	Provides limited structural information on its own
GC-MS	Electron Ionization (EI)	Identification and quantification	Provides both retention time and mass fragmentation data for high-confidence identification	Same volatility requirements as GC[12]

Protocol: Purity Analysis by Gas Chromatography (GC-FID)

- Sample Preparation: Accurately weigh and dissolve the **dioctadecyl ether** sample in a suitable solvent such as hexane or chloroform to a final concentration of ~1 mg/mL.
- Instrument Setup:
  - Column: Use a non-polar capillary column (e.g., DB-1 or equivalent).

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- Injector: Set to a high temperature (e.g., 300 °C) to ensure complete volatilization.
- Oven Program: Implement a temperature gradient (e.g., start at 150 °C, ramp to 320 °C) to ensure separation from any potential impurities.
- Detector: FID set to 330 °C.

- Analysis: Inject a small volume (e.g., 1 µL) of the sample.
- Data Processing: Integrate the peak areas. The purity is calculated as the area of the main **dioctadecyl ether** peak divided by the total area of all peaks.

Applications in Drug Development and Formulation

Dioctadecyl ether's high molecular weight, lipophilicity, and chemical stability make it a highly desirable excipient in pharmaceutical formulations.[6][7]

- Topical Formulations: It functions as an emollient and lubricant in creams and ointments, providing a smooth feel and forming an occlusive barrier to reduce transepidermal water loss.[7]
- Drug Delivery Systems: It is used as a lipid excipient in the formation of lipid-based drug delivery systems like liposomes and solid lipid nanoparticles (SLNs).[7][14] Its inert nature ensures compatibility with a wide range of active pharmaceutical ingredients (APIs).[15][16] In these systems, it can help control the release rate of the encapsulated drug.[7]
- Emulsion Stabilization: It enhances the consistency of the oil phase in emulsions, contributing to overall formulation stability.[7]

Caption: Role of **Dioctadecyl Ether** in a Lipid Nanoparticle.

Safety, Handling, and Storage

Proper handling of **dioctadecyl ether** is crucial to ensure laboratory safety. While it is not classified as a hazardous substance, standard laboratory precautions should always be observed.[17]

Table 3: Summary of Safety and Handling Precautions

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Aspect	Recommendation	Source(s)
Personal Protective Equipment (PPE)	Safety glasses, protective gloves (e.g., nitrile), and a lab coat. A dust respirator should be used if dust is generated.	[18]
Handling	Handle in a well-ventilated area. Avoid generating dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.	[17][18]
Storage	Store in a tightly closed container in a cool, dark, and dry place. Keep away from oxidizing agents.	[18]
First Aid: Inhalation	Remove to fresh air. Seek medical advice if feeling unwell.	[18]
First Aid: Skin Contact	Wash off with soap and plenty of water.	[18]
First Aid: Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	[18]
Spill Response	Sweep up the material, taking care not to disperse dust, and place it in an airtight container for disposal.	[18]

Conclusion

Dioctadecyl ether, identified by CAS Registry Number 6297-03-6, is a well-characterized compound with significant utility in pharmaceutical and cosmetic sciences. Its defined physicochemical properties, established synthetic routes, and well-understood analytical

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profiles make it a reliable component for advanced applications. For researchers and drug development professionals, a thorough understanding of its synthesis, characterization, and functional roles is paramount for leveraging its full potential in creating stable, effective, and safe products.

References

- TCI Chemicals. (n.d.). SAFETY DATA SHEET - **Dioctadecyl Ether**.
- DC Chemicals. (n.d.). MATERIALS SAFETY DATA SHEET.
- Alfa Chemistry. (n.d.). CAS 6297-03-6 N-Octadecyl ether.
- Parchem. (n.d.). **Dioctadecyl Ether** (Cas 6297-03-6).
- National Center for Biotechnology Information. (n.d.). Distearyl Ether. PubChem Compound Database. Retrieved from [Link]
- Sigma-Aldrich. (2024). SAFETY DATA SHEET - Dioctyl ether.
- ECHEMI. (2019). Dodecyl ether SDS, 4542-57-8 Safety Data Sheets.
- Spectrum Chemical. (2022). SAFETY DATA SHEET.
- The Good Scents Company. (n.d.). distearyl ether, 6297-03-6.
- Santa Cruz Biotechnology. (n.d.). **Dioctadecyl Ether** | CAS 6297-03-6.
- ChemicalBook. (2025). DIOCTYL ETHER | 629-82-3.
- The Good Scents Company. (n.d.). dioctyl ether, 629-82-3.
- BenchChem. (2025). A Comparative Guide to Analytical Methods for the Quantification of Triethylene Glycol Monododecyl Ether.
- MySkinRecipes. (n.d.). **Dioctadecyl Ether**.
- BenchChem. (n.d.). Synthetic Methodologies for **Dioctadecyl Ether** and Analogues.
- Chemical Bull Pvt. Ltd. (n.d.). **Dioctadecyl Ether** | 6297-03-6.
- BenchChem. (2025). Application Notes and Protocols: Williamson Ether Synthesis of Cyclodecyl Ethers from Chlorocyclodecane.
- CAS. (n.d.). Octadecyl ether. CAS Common Chemistry. Retrieved from [Link]
- TCI AMERICA. (n.d.). **Dioctadecyl Ether** 6297-03-6.
- Longdom Publishing. (n.d.). Clinical Significance and Role of Ethers as Anesthetics.
- Norris, J. (2018). Choosing a Method to Synthesize an Ether. YouTube. Retrieved from [Link]
- Tokyo Chemical Industry UK Ltd. (n.d.). **Dioctadecyl Ether** 6297-03-6.
- Organic Chemistry Portal. (n.d.). Ether synthesis by etherification (alkylation).

© 2026 BenchChem. All rights reserved.

- Ashenhurst, J. (2014). The Williamson Ether Synthesis. Master Organic Chemistry. Retrieved from [Link]
- Herman, A., & Herman, A. P. (2016).
- LibreTexts. (2025). 18.2: Preparing Ethers. Chemistry LibreTexts. Retrieved from [Link]
- Sigma-Aldrich. (n.d.). Drug Delivery.
- Narang, A. S., et al. (2015). Drug-Excipient Compatibility Studies in Formulation Development: Current Trends and Techniques.
- Meghani, N. M., et al. (2017). Click chemistry and drug delivery: A bird's-eye view. Drug Discovery Today, 22(11), 1604-1619.
- Kumar, P., et al. (2023). Drug-Excipient Compatibility Study Through a Novel Vial-in-Vial Experimental Setup. AAPS PharmSciTech, 24(5), 132.
- Gupta, A., et al. (2019). Drug Excipient Compatibility Testing Protocols and Charaterization: A Review. Asian Journal of Organic & Medicinal Chemistry, 6(3), 1-22.
- Google Patents. (n.d.). DE102004038285A1 - Use of ethereal oils containing a polymer matrix....
- Thermo Fisher Scientific. (n.d.). Testing a diverse range of pharmaceutical excipients by HPLC.

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Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. parchem.com [parchem.com]
- 3. Distearyl Ether | C36H74O | CID 80526 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. Dioctadecyl Ether | 6297-03-6 | TCI AMERICA [tcichemicals.com]
- 6. Dioctadecyl Ether | 6297-03-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 7. Dioctadecyl Ether [myskinrecipes.com]

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- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. masterorganicchemistry.com [masterorganicchemistry.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. benchchem.com [benchchem.com]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. longdom.org [longdom.org]
- 15. fisherpub.sjf.edu [fisherpub.sjf.edu]
- 16. scispace.com [scispace.com]
- 17. dcchemicals.com [dcchemicals.com]
- 18. tcichemicals.com [tcichemicals.com]

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